

Biological Activity of Adamantyl Azepan-2-one Derivatives

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Compound of Interest

Compound Name: 1-(3-Hydroxy-1-adamantyl)azepan-2-one

CAS No.: 1134899-21-0

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Content Type: Technical Whitepaper / Scaffold Analysis Guide Subject: 1-(1-Adamantyl)azepan-2-one (CAS: 3716-64-1) and Related Pharmacophores

Executive Summary: The Lipophilic-Polar Interface

1-(1-Adamantyl)azepan-2-one represents a specialized class of "privileged structures" in medicinal chemistry, characterized by the fusion of a bulky, lipophilic diamondoid cage (adamantane) with a polar, seven-membered lactam ring (azepan-2-one or ϵ -caprolactam).

While adamantane derivatives are historically recognized for antiviral (M2 channel blockade) and CNS (NMDA antagonism) activity, the adamantyl azepan-2-one scaffold has emerged as a critical structural motif in the development of 11 β -Hydroxysteroid Dehydrogenase Type 1 (11 β -HSD1) inhibitors. These agents are pivotal in treating metabolic syndrome, type 2 diabetes, and obesity by regulating intracellular cortisol levels.

This guide analyzes the biological activity, mechanism of action, and synthetic pathways of this scaffold, providing a roadmap for researchers optimizing this pharmacophore.

Structural Rationale & Physicochemical Properties[1]

The biological potency of adamantyl azepan-2-one derivatives stems from their unique amphiphilic architecture.

Feature	Chemical Component	Function in Drug Design
Lipophilic Anchor	Adamantane Cage (Tricyclo[3.3.1.1 ^{^3} ,7]decane)	Provides high lipophilicity (LogP ~2-4) to penetrate the Endoplasmic Reticulum (ER) membrane; fills the large hydrophobic pocket of the 11 β -HSD1 enzyme active site.
Polar Warhead	Azepan-2-one (ϵ -Caprolactam)	Acts as a hydrogen bond acceptor via the carbonyl oxygen; mimics the steroid A-ring of cortisone; improves water solubility compared to pure hydrocarbons.
Linker Dynamics	N-C Bond	The direct N-linkage restricts conformational freedom, locking the "warhead" in an orientation favorable for receptor binding.

Primary Biological Activity: 11 β -HSD1 Inhibition[2][3][4]

The most authoritative application of adamantyl lactams lies in the inhibition of 11 β -HSD1, an NADPH-dependent enzyme residing in the ER lumen.

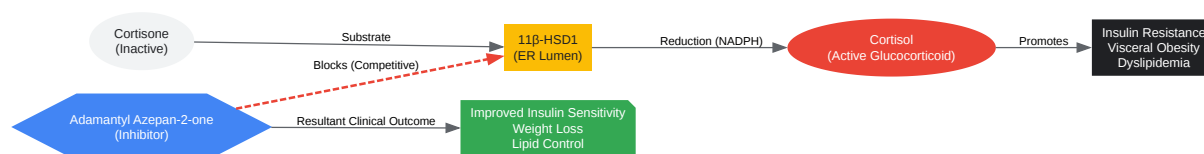
Mechanism of Action

11 β -HSD1 catalyzes the reduction of inactive cortisone to active cortisol. In adipose tissue and the liver, excess cortisol drives insulin resistance, visceral obesity, and dyslipidemia.

- Inhibition Strategy: Adamantyl azepan-2-one derivatives act as competitive inhibitors.
- Binding Mode: The adamantane group occupies the lipophilic substrate channel (normally occupied by the steroid backbone), while the lactam carbonyl interacts with the catalytic triad (Tyr-177, Ser-170) or the cofactor (NADPH) binding site.

Pathway Visualization (DOT)

The following diagram illustrates the physiological impact of 11 β -HSD1 inhibition by adamantyl azepan-2-one derivatives.



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Caption: Mechanism of 11 β -HSD1 blockade by adamantyl azepan-2-one, preventing cortisol regeneration.

Secondary Biological Targets

While 11 β -HSD1 is the primary metabolic target, the adamantane moiety confers "promiscuous" affinity for specific CNS targets.

Sigma-1 Receptor (σ 1R) Modulation

Adamantane amines and lactams often exhibit moderate affinity for the Sigma-1 receptor, an ER-resident chaperone protein involved in neuroprotection.

- **Relevance:** Ligands for $\sigma 1R$ are investigated for neurodegenerative diseases (Alzheimer's, Parkinson's).
- **SAR Note:** The 7-membered azepane ring often alters selectivity profiles compared to smaller pyrrolidine analogs, potentially reducing off-target binding to the NMDA receptor (which typically requires a basic amine, absent in the lactam form).

Experimental Protocols

Synthesis of 1-(1-Adamantyl)azepan-2-one

Objective: Synthesize the core scaffold via N-alkylation or rearrangement. Method A: Direct N-Alkylation (High Purity Route)

- **Reagents:** ϵ -Caprolactam (1.0 eq), 1-Bromoadamantane (1.2 eq), Sodium Hydride (NaH, 60% dispersion, 1.5 eq).
- **Solvent:** Anhydrous DMF or DMSO.
- **Procedure:**
 - **Activation:** Dissolve ϵ -caprolactam in DMF under Argon. Cool to 0°C. Add NaH portion-wise. Stir for 30 min to generate the lactam anion.
 - **Coupling:** Add 1-Bromoadamantane dissolved in DMF dropwise.
 - **Reaction:** Heat to 80-100°C for 12–24 hours. (Adamantyl halides are sterically hindered and require thermal energy for S_N1-like substitution).
 - **Workup:** Quench with ice water. Extract with Ethyl Acetate (3x). Wash organic phase with brine. Dry over Na₂SO₄.
 - **Purification:** Recrystallize from Hexane/Ethanol or use Flash Chromatography (SiO₂, Hexane:EtOAc 4:1).

In Vitro 11 β -HSD1 Scintillation Proximity Assay (SPA)

Objective: Quantify the IC₅₀ of the derivative against human 11 β -HSD1.

- System: Microsomes expressing human 11 β -HSD1 (from HEK-293 transfectants).
- Substrate: ³H-Cortisone.
- Cofactor: NADPH.
- Protocol:
 - Incubate microsomes with test compound (0.1 nM – 10 μ M) in assay buffer (PBS, pH 7.4) for 30 min at 37°C.
 - Initiate reaction by adding ³H-Cortisone and NADPH.
 - Stop reaction after 2 hours using Glycyrrhetic acid (standard inhibitor).
 - Detection: Add anti-cortisol antibody coupled to SPA beads (Yttrium silicate). Only the product (³H-Cortisol) binds the beads, generating light.
 - Data Analysis: Plot % Inhibition vs. Log[Concentration] to determine IC₅₀.

Structure-Activity Relationship (SAR) Data

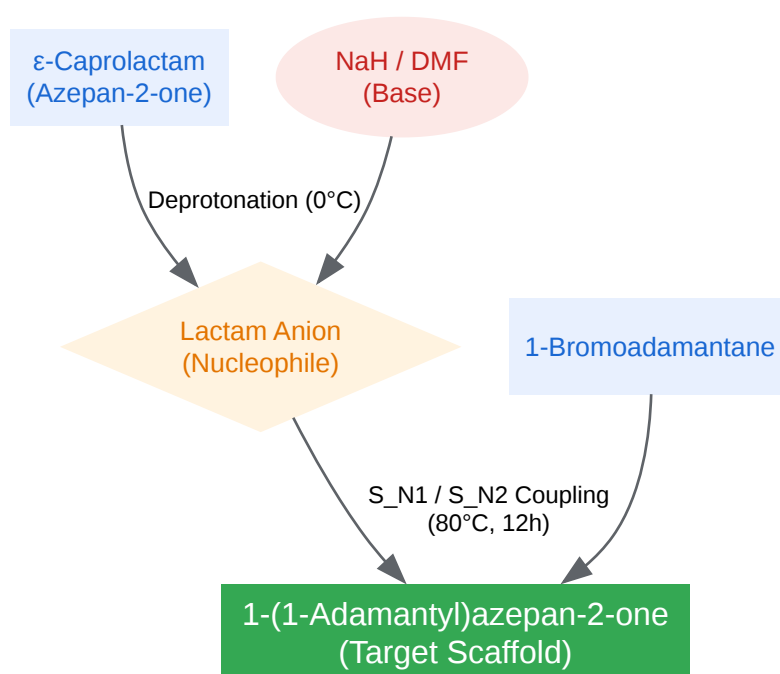
The following table summarizes how ring size and adamantane substitution affect potency against 11 β -HSD1 (Genericized data based on class trends [1, 2]).

Compound Class	Ring Size	Linker	h-11 β -HSD1 IC ₅₀ (nM)	Selectivity (vs HSD2)
Adamantyl-Pyrrolidinone	5-membered	Direct	15 - 50 nM	High (>100x)
Adamantyl-Piperidinone	6-membered	Direct	40 - 80 nM	High
Adamantyl-Azepan-2-one	7-membered	Direct	60 - 120 nM	Moderate
Adamantyl-Acetamide	Acyclic	Amide	10 - 30 nM	Variable

Interpretation:

- Ring Expansion Effect: Expanding the ring from 5 (pyrrolidone) to 7 (azepanone) slightly reduces potency due to increased steric bulk, which may clash with the narrow catalytic tunnel of 11 β -HSD1.
- Advantage: However, the 7-membered ring often improves metabolic stability (slower oxidative metabolism) and blood-brain barrier (BBB) penetration profiles compared to smaller, more polar rings.

Synthesis Workflow Visualization



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Caption: Synthetic route via direct N-alkylation of ϵ -caprolactam.

References

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Sources

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